

An In-depth Technical Guide to 2,4-Pentadienoic Acid

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Compound of Interest

Compound Name: 2,4-Pentadienoic acid

CAS No.: 626-99-3

Cat. No.: B1218439

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This guide provides a comprehensive overview of **2,4-pentadienoic acid**, tailored for researchers, scientists, and professionals in drug development. We will delve into its core characteristics, from fundamental nomenclature and CAS number identification to its synthesis and potential applications, ensuring a thorough understanding for its use in advanced scientific endeavors.

Core Identification: CAS Number and Nomenclature

A potential point of confusion often arises from the similarity in naming between C5 and C6 dienoic acids. It is critical to distinguish **2,4-pentadienoic acid** from the more commonly known food preservative, 2,4-hexadienoic acid (sorbic acid).

1.1. Chemical Abstract Service (CAS) Number

The Chemical Abstracts Service has assigned multiple CAS numbers related to **2,4-pentadienoic acid**, which typically distinguish between the unspecified compound and its specific stereoisomers.

- 626-99-3: This CAS number is often used for the general, unspecified **2,4-pentadienoic acid**.[\[1\]](#)
- 21651-12-7: This CAS number is specifically assigned to the (2E)-isomer of **2,4-pentadienoic acid**, also referred to as **trans-2,4-pentadienoic acid**.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

For clarity and reproducibility in a research context, referencing the specific isomer and its corresponding CAS number is paramount.

1.2. IUPAC and Common Nomenclature

The systematic naming of this compound follows the IUPAC rules for organic chemistry.

- IUPAC Name: The standardized IUPAC name is penta-2,4-dienoic acid.[\[6\]](#) Due to the presence of a double bond at the second position, geometric isomerism is possible, leading to the more descriptive name (2E)-penta-2,4-dienoic acid for the trans isomer at that position.[\[3\]](#)
- Common Synonyms: In literature and chemical catalogs, several other names are used interchangeably, including β -vinylacrylic acid and 1,3-butadiene-1-carboxylic acid.[\[1\]](#)[\[7\]](#)

The presence of two double bonds in the carbon chain results in the potential for geometric isomers. These isomers, such as (2E,4E), (2Z,4E), (2E,4Z), and (2Z,4Z), can exhibit different physical properties and chemical reactivity.

Physicochemical and Spectroscopic Data

Understanding the physical and spectral properties of **2,4-pentadienoic acid** is fundamental for its application in experimental settings. The data presented here primarily corresponds to the (2E)-isomer, which is the most commonly referenced.

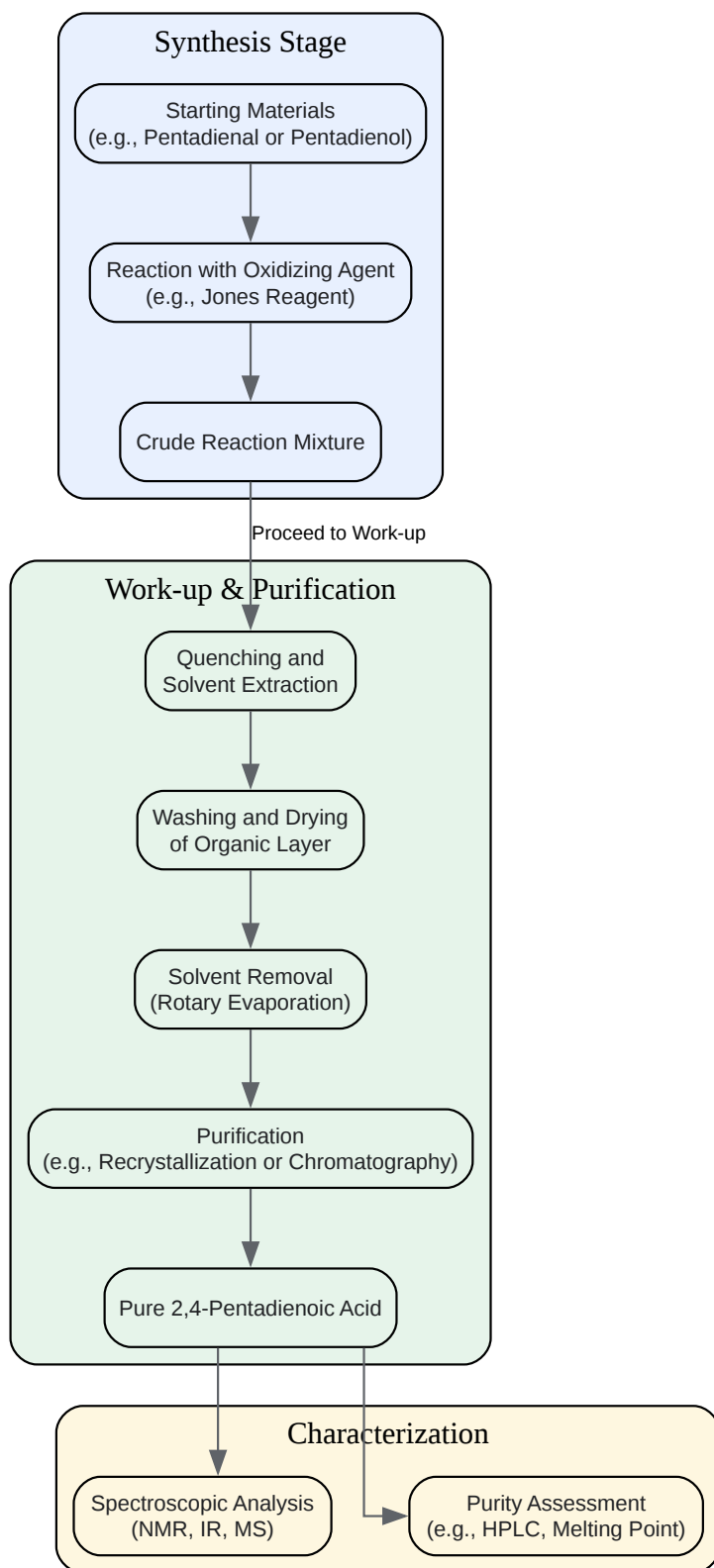
Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₂	[5]
Molecular Weight	98.10 g/mol	[3]
Melting Point	79 °C	[1]
Appearance	Colorless to pale yellow solid	[2]
Solubility	Limited solubility in water, soluble in organic solvents.	[2]

Synthesis and Experimental Protocols

The synthesis of **2,4-pentadienoic acid** can be approached through various methods in organic chemistry. A common conceptual pathway involves the oxidation of a corresponding alcohol or aldehyde, or through coupling reactions.

Conceptual Synthesis Workflow

A generalized workflow for the synthesis and purification of **2,4-pentadienoic acid** is outlined below. This diagram illustrates the logical progression from starting materials to a purified final product.



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Caption: Generalized workflow for the synthesis, purification, and analysis of **2,4-pentadienoic acid**.

Applications in Research and Development

As an unsaturated carboxylic acid, **2,4-pentadienoic acid** serves as a versatile building block in organic synthesis. Its conjugated diene system and carboxylic acid moiety allow for a variety of chemical transformations.

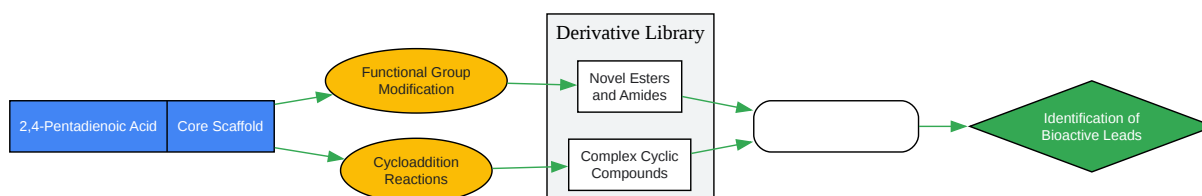
4.1. Role in Organic Synthesis

The reactivity of the double bonds makes it a candidate for cycloaddition reactions, such as the Diels-Alder reaction, to form more complex cyclic structures. The carboxylic acid group can be converted into other functional groups like esters, amides, and acid chlorides, opening pathways to a diverse range of derivatives.

4.2. Potential in Drug Development

While direct applications in drug development are not as widespread as for other compounds, its structural motifs are of interest. The α,β -unsaturated carbonyl system is a feature in some biologically active molecules. Furthermore, substituted versions of **2,4-pentadienoic acid** have been investigated in medicinal chemistry. For example, 2-propyl-**2,4-pentadienoic acid** is a known compound in this family.[8] The study of various substituted **2,4-pentadienoic acids**, such as 2,3-dimethyl-5-aryl and 3-methyl-5-phenyl derivatives, highlights the chemical space that can be explored around this core structure.[9][10]

The logical relationship for its utility as a scaffold in drug discovery is depicted below.



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Caption: Role of **2,4-pentadienoic acid** as a starting scaffold in a drug discovery workflow.

Safety and Handling

As with any laboratory chemical, proper safety precautions should be taken when handling **2,4-pentadienoic acid**. It may cause skin and eye irritation.[2] Always consult the Safety Data Sheet (SDS) from the supplier before use and handle it in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

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